

Application Notes and Protocols for **SJ000291942**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **SJ000291942**

Cat. No.: **B15543896**

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Product Information

Product Name: **SJ000291942**

Chemical Formula: $C_{16}H_{15}FN_2O_4$

Molecular Weight: 318.30 g/mol

CAS Number: 425613-09-8

Mechanism of Action: **SJ000291942** is a potent activator of the canonical Bone Morphogenetic Protein (BMP) signaling pathway.^{[1][2][3][4]} It functions by modulating the TGF-beta/Smad signaling cascade, leading to the phosphorylation and activation of SMAD1/5/8 transcription factors.^{[5][6]}

Solubility and Storage

Proper handling and storage of **SJ000291942** are critical for maintaining its stability and activity.

Table 1: Solubility Data

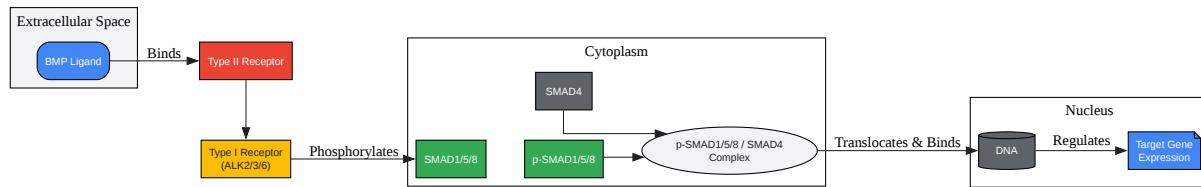
Solvent	Concentration	Notes
DMSO	64 mg/mL (201.06 mM)	Use fresh, anhydrous DMSO as the compound is sensitive to moisture, which can reduce solubility. [1] [7]
Ethanol	12 mg/mL	
Water	Insoluble	

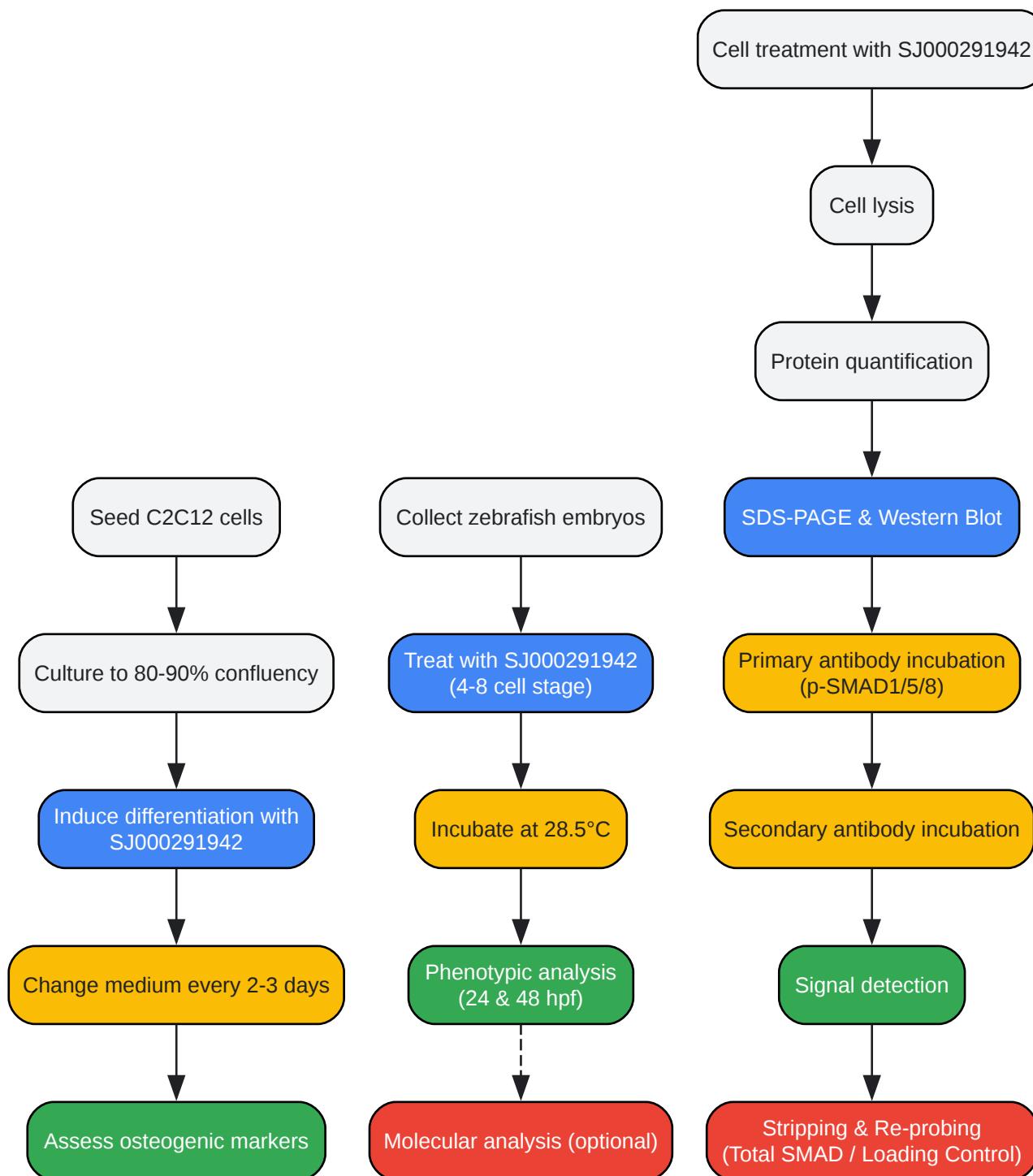
Table 2: Storage Conditions

Form	Storage Temperature	Duration	Notes
Powder	-20°C	3 years	
Stock Solution (in DMSO)	-80°C	1 year	Aliquot to avoid repeated freeze-thaw cycles. [1]
	-20°C	1 month	

Signaling Pathway

SJ000291942 activates the canonical BMP signaling pathway, a crucial regulator of embryonic development and tissue homeostasis. The binding of BMP ligands to their receptors initiates a signaling cascade that culminates in the regulation of target gene expression.





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